

A Technical Guide to the Solubility of 1,2-Diethoxybenzene in Organic Solvents

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Compound of Interest

Compound Name: 1,2-Diethoxybenzene

Cat. No.: B166437

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1,2-diethoxybenzene**. Due to the limited availability of specific quantitative data in public literature, this guide combines known qualitative and limited quantitative data with analogous information from structurally similar compounds to provide a thorough understanding for researchers, scientists, and drug development professionals. Furthermore, detailed experimental protocols for determining solubility are outlined to facilitate the generation of precise quantitative data.

Introduction to 1,2-Diethoxybenzene

1,2-Diethoxybenzene, also known as catechol diethyl ether, is an aromatic organic compound. Its structure, featuring a benzene ring with two adjacent ethoxy groups, gives it a predominantly non-polar character with some capacity for polar interactions through its ether oxygen atoms. This structural composition is a key determinant of its solubility in various organic solvents, a critical parameter in applications ranging from organic synthesis and reaction chemistry to its potential use in pharmaceutical formulations.

Solubility Profile of 1,2-Diethoxybenzene

Based on the principle of "like dissolves like," the solubility of **1,2-diethoxybenzene** is expected to be highest in non-polar and moderately polar organic solvents. The benzene ring and the two ethyl groups contribute to its affinity for non-polar environments, while the ether

linkages can engage in dipole-dipole interactions and act as hydrogen bond acceptors with protic solvents.

Quantitative Solubility Data

Specific quantitative solubility data for **1,2-diethoxybenzene** in a wide range of organic solvents is not extensively available in peer-reviewed literature. However, the following data point has been reported:

Solvent	Temperature (°C)	Solubility
Water	20	646 mg/L

It is also reported to be immiscible with water but highly miscible with common organic solvents such as ethanol, ether, and chloroform, and soluble in benzene.

Analogous Solubility Data: 1,4-Diethoxybenzene

To provide a more comprehensive, albeit analogous, quantitative perspective, the following table summarizes the solubility of the isomeric compound 1,4-diethoxybenzene in various organic solvents at different temperatures. Given the structural similarity, the solubility behavior of **1,2-diethoxybenzene** is expected to follow similar trends.

Table 1: Molar Fraction Solubility of 1,4-Diethoxybenzene in Various Organic Solvents at Different Temperatures (K)[1]

Solve nt	278.1 5 K	283.1 5 K	288.1 5 K	293.1 5 K	298.1 5 K	303.1 5 K	308.1 5 K	313.1 5 K	318.1 5 K
Methanol	0.0058	0.0067	0.0078	0.0089	0.0090	0.0104	0.0120	0.0138	0.0159
Ethanol	0.0104	0.0116	0.0129	0.0141	0.0150	0.0169	0.0189	0.0212	0.0238
Acetone	0.1030	0.1143	0.1266	0.1399	0.1544	0.1699	0.1867	0.2048	0.2243
2-Butanone	0.1201	0.1331	0.1472	0.1624	0.1690	0.1780	0.1945	0.2123	0.2315
Acetonitrile	0.0483	0.0535	0.0592	0.0654	0.0670	0.0735	0.0807	0.0886	0.0973
Dimethyl Carbonate	0.0711	0.0788	0.0872	0.0964	0.0990	0.1086	0.1191	0.1305	0.1429
Ethyl Lactate	0.0531	0.0589	0.0652	0.0721	0.0740	0.0818	0.0899	0.0988	0.1085
Methyl Acetate	0.1040	0.1153	0.1276	0.1409	0.1450	0.1594	0.1751	0.1921	0.2105
Ethyl Acetate	0.1284	0.1423	0.1575	0.1740	0.1790	0.1969	0.2163	0.2373	0.2599
n-Propyl Acetate	0.1184	0.1312	0.1452	0.1603	0.1650	0.1813	0.1991	0.2184	0.2393

Isobut

yl

Acetat

	0.0802	0.0889	0.0984	0.1088	0.1120	0.1228	0.1346	0.1474	0.1613
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e

Butyl

Acetat

	0.1521	0.1685	0.1865	0.2063	0.2120	0.2327	0.2552	0.2796	0.3062
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Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data for **1,2-diethoxybenzene**, the following experimental protocols can be employed.

Qualitative Solubility Assessment

This method provides a rapid determination of whether a compound is soluble, partially soluble, or insoluble in a given solvent.

Materials:

- **1,2-diethoxybenzene**
- A range of organic solvents (e.g., hexane, toluene, diethyl ether, ethyl acetate, acetone, ethanol, methanol)
- Small test tubes (e.g., 13x100 mm)
- Vortex mixer
- Pipettes

Procedure:

- Add 1 mL of the selected organic solvent to a clean, dry test tube.
- Add a small, accurately measured amount of **1,2-diethoxybenzene** (e.g., 10 mg) to the test tube.

- Vigorously shake or vortex the mixture for 30-60 seconds.
- Visually inspect the solution for any undissolved solute.
- If the solute has completely dissolved, it is considered soluble. If some solute remains, it is partially soluble. If the solute does not appear to dissolve at all, it is considered insoluble.

Semi-Quantitative Solubility Determination (Titration Method)

This method provides a more quantitative measure of solubility.

Materials:

- **1,2-diethoxybenzene**
- Solvent of interest
- Burette
- Volumetric flask or vial of known volume
- Magnetic stirrer and stir bar

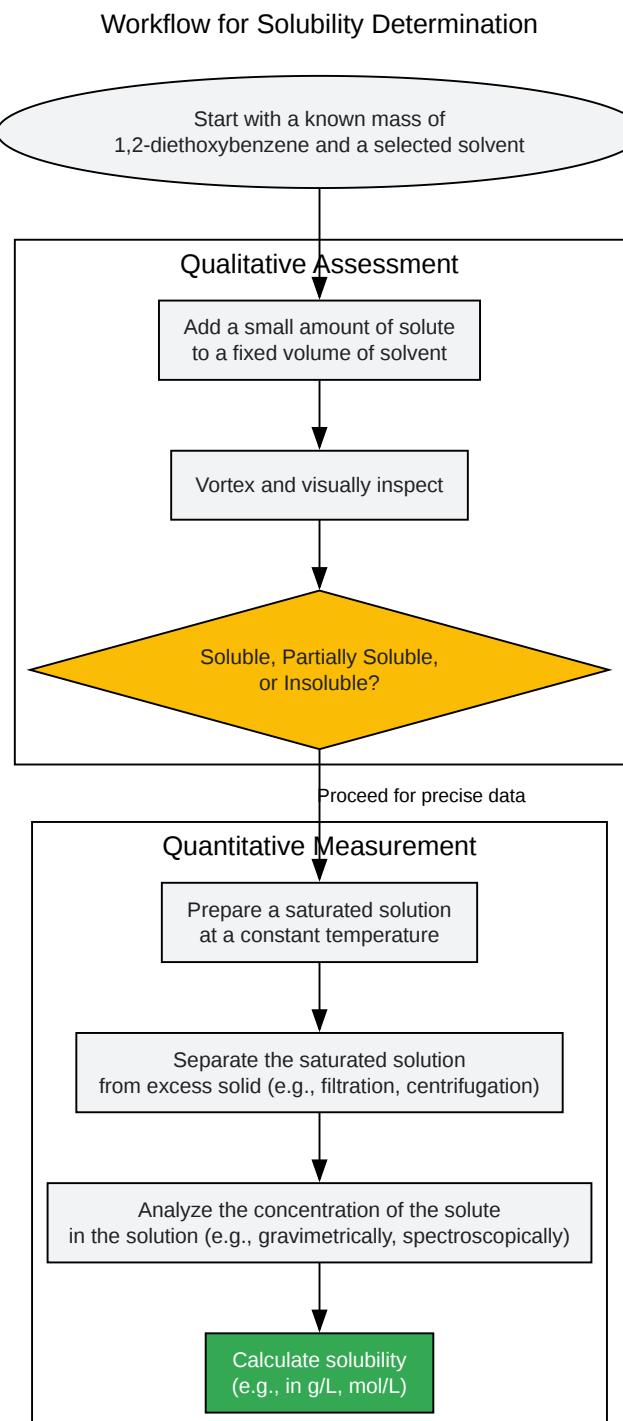
Procedure:

- Accurately weigh a known mass of **1,2-diethoxybenzene** and place it into the volumetric flask or vial.
- Slowly add the solvent from the burette while continuously stirring the mixture.
- Continue adding the solvent until the **1,2-diethoxybenzene** is completely dissolved.
- Record the total volume of solvent added.
- Calculate the solubility in terms of mass per unit volume (e.g., g/L or mg/mL).

Visualizations

Logical Workflow for Solubility Determination

The following diagram illustrates a general workflow for determining the solubility of an organic compound like **1,2-diethoxybenzene**.



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Caption: A flowchart illustrating the logical steps for determining the solubility of a compound.

The "Like Dissolves Like" Principle

This diagram illustrates the fundamental principle of solubility, "like dissolves like," as it applies to **1,2-diethoxybenzene**.

Caption: A diagram showing the relationship between solute/solvent polarity and solubility.

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References

- 1. pubs.acs.org [pubs.acs.org]
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